

Application Note: Synthesis Protocol for 2-(3-Azidopropoxy)-5-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2-(3-Azidopropoxy)-5-methoxybenzoic acid

CAS No.: 2096985-69-0

Cat. No.: B1411737

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Executive Summary

This application note details a robust, four-step synthetic protocol for the preparation of **2-(3-Azidopropoxy)-5-methoxybenzoic acid**. This compound serves as a critical bifunctional linker, combining a carboxylic acid moiety for amide coupling (e.g., to amines or proteins) and an alkyl azide handle for bioorthogonal "Click" chemistry (CuAAC or SPAAC).^[1]

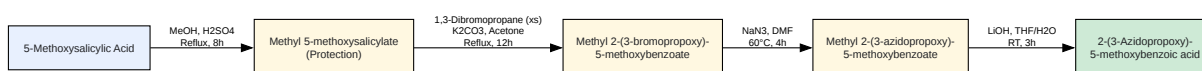
The synthesis strategy is designed to maximize regioselectivity and safety. By protecting the carboxylic acid as a methyl ester prior to alkylation, we eliminate the formation of ester byproducts. The use of a stepwise alkylation-azidation sequence using 1,3-dibromopropane allows for the handling of stable intermediates rather than volatile, low-molecular-weight organic azides.^[1]

Retrosynthetic Analysis & Strategy

The target molecule is disconnected at the ether linkage and the azide functionality.

- Strategic Disconnection: The ether bond at the C2 position is formed via a Williamson ether synthesis.
- Protection Strategy: The carboxylic acid at C1 is protected as a methyl ester to differentiate the nucleophilicity of the phenolate oxygen from the carboxylate, ensuring exclusive O-alkylation at the phenol.^[1]
- Functionalization: The azide group is introduced via nucleophilic substitution () of a terminal bromide using sodium azide.

Reaction Scheme Visualization



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Figure 1: Stepwise synthetic pathway from 5-methoxysalicylic acid to the target azide linker.

Safety & Hazard Assessment

- Sodium Azide (): Highly toxic and potentially explosive. Avoid contact with acids (forms hydrazoic acid,) and heavy metals (forms unstable metal azides). Reactions should be performed behind a blast shield.
- Alkyl Azides: Organic azides with a ratio are considered explosive hazards. The target molecule () has a ratio of

, placing it well within the safe stability range. However, avoid concentrating reaction mixtures to dryness at high temperatures.[1]

- 1,3-Dibromopropane: Toxic alkylating agent.[1] Handle in a fume hood.

Detailed Experimental Protocols

Step 1: Methyl Ester Protection

Objective: Convert 5-methoxysalicylic acid to methyl 5-methoxysalicylate to prevent side reactions during alkylation.[1]

Reagents:

Reagent	Equiv.	Role
5-Methoxysalicylic acid	1.0	Starting Material
Methanol (MeOH)	Solvent (0.5 M)	Solvent/Reactant

| Sulfuric Acid (ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

) | 0.5 | Catalyst |[1]

Protocol:

- Dissolve 5-methoxysalicylic acid (10.0 g, 59.5 mmol) in anhydrous MeOH (120 mL) in a round-bottom flask.
- Slowly add concentrated (1.6 mL) dropwise with stirring.
- Heat the mixture to reflux (65°C) for 8–12 hours. Monitor by TLC (Hexane:EtOAc 3:1) for disappearance of the acid.
- Cool to room temperature (RT) and concentrate under reduced pressure to ~20% volume.
- Dilute with EtOAc (150 mL) and wash with saturated

(2 x 50 mL) and brine (50 mL).

- Dry over

, filter, and concentrate.

- Yield: ~90-95% (Off-white solid). Use directly in Step 2.

Step 2: Williamson Ether Synthesis (Alkylation)

Objective: Install the propyl linker using excess dibromide to minimize dimerization.

Reagents:

Reagent	Equiv.	Role
Methyl 5-methoxysalicylate	1.0	Substrate
1,3-Dibromopropane	4.0	Electrophile

| Potassium Carbonate (

) | 2.5 | Base | | Acetone | Solvent (0.2 M) | Solvent [\[1\]](#)

Protocol:

- Dissolve Methyl 5-methoxysalicylate (9.0 g, 49.4 mmol) in reagent-grade Acetone (250 mL). [\[2\]](#)
- Add finely ground anhydrous
(17.1 g, 123.5 mmol).
- Add 1,3-dibromopropane (20 mL, ~197 mmol). Note: Excess is crucial to prevent the phenol from reacting with both ends of the linker.
- Heat to reflux (56°C) with vigorous stirring for 12–16 hours.
- Cool to RT and filter off the inorganic salts. Rinse the cake with acetone.

- Concentrate the filtrate.^[3] The residue will contain the product and excess dibromide.
- Purification: Silica gel chromatography (Gradient: 0% to 20% EtOAc in Hexanes). The excess 1,3-dibromopropane elutes first, followed by the product.^[1]
- Product: Methyl 2-(3-bromopropoxy)-5-methoxybenzoate.
- Yield: ~75-85% (Clear oil or low-melting solid).^[1]

Step 3: Azide Displacement

Objective: Convert the terminal bromide to an azide.

Reagents:

Reagent	Equiv.	Role
Bromo-ester intermediate	1.0	Substrate

| Sodium Azide (

) | 1.5 | Nucleophile | | DMF | Solvent (0.3 M) | Polar Aprotic Solvent ^[1]

Protocol:

- Dissolve Methyl 2-(3-bromopropoxy)-5-methoxybenzoate (10.0 g, 33.0 mmol) in anhydrous DMF (110 mL).
- Add

(3.2 g, 49.5 mmol) in one portion. Caution: Use a plastic spatula.
- Heat to 60°C for 4 hours.
- Cool to RT. Pour the reaction mixture into water (400 mL) and extract with

or EtOAc (3 x 100 mL).
- Wash the combined organics with water (2 x 100 mL) and brine (100 mL) to remove DMF.

- Dry over

and concentrate.
- Yield: ~90-95%. The product is usually pure enough for hydrolysis.
 - IR Check: Look for strong azide stretch at ~2100

Step 4: Saponification (Hydrolysis)

Objective: Deprotect the methyl ester to yield the final free acid.

Reagents:

Reagent	Equiv.	Role
Azido-ester intermediate	1.0	Substrate

| Lithium Hydroxide (

) | 2.5 | Base | | THF / Water | 3:1 Ratio | Solvent System |[1]

Protocol:

- Dissolve the azido-ester (8.0 g, 30.1 mmol) in THF (90 mL).
- Add a solution of

(3.16 g, 75.4 mmol) in Water (30 mL).
- Stir vigorously at Room Temperature for 3–6 hours. Monitor by TLC (disappearance of ester).[2][3]
- Acidify the mixture to pH ~2 using 1M HCl.
- Extract with EtOAc (3 x 50 mL).

- Wash combined organics with brine, dry over
 , and concentrate.
- Recrystallization: If necessary, recrystallize from EtOAc/Hexane.
- Final Product: **2-(3-Azidopropoxy)-5-methoxybenzoic acid**.

Quality Control & Characterization

Expected Analytical Data

- Physical State: White to off-white solid.[\[1\]](#)

- Mass Spectrometry (ESI):

calculated for

: 250.08; Found: 250.1.

- IR Spectroscopy:

- Azide (

): Strong peak at ~2100–2110

.

- Carboxylic Acid (

): ~1680–1700

.

- NMR (400 MHz,

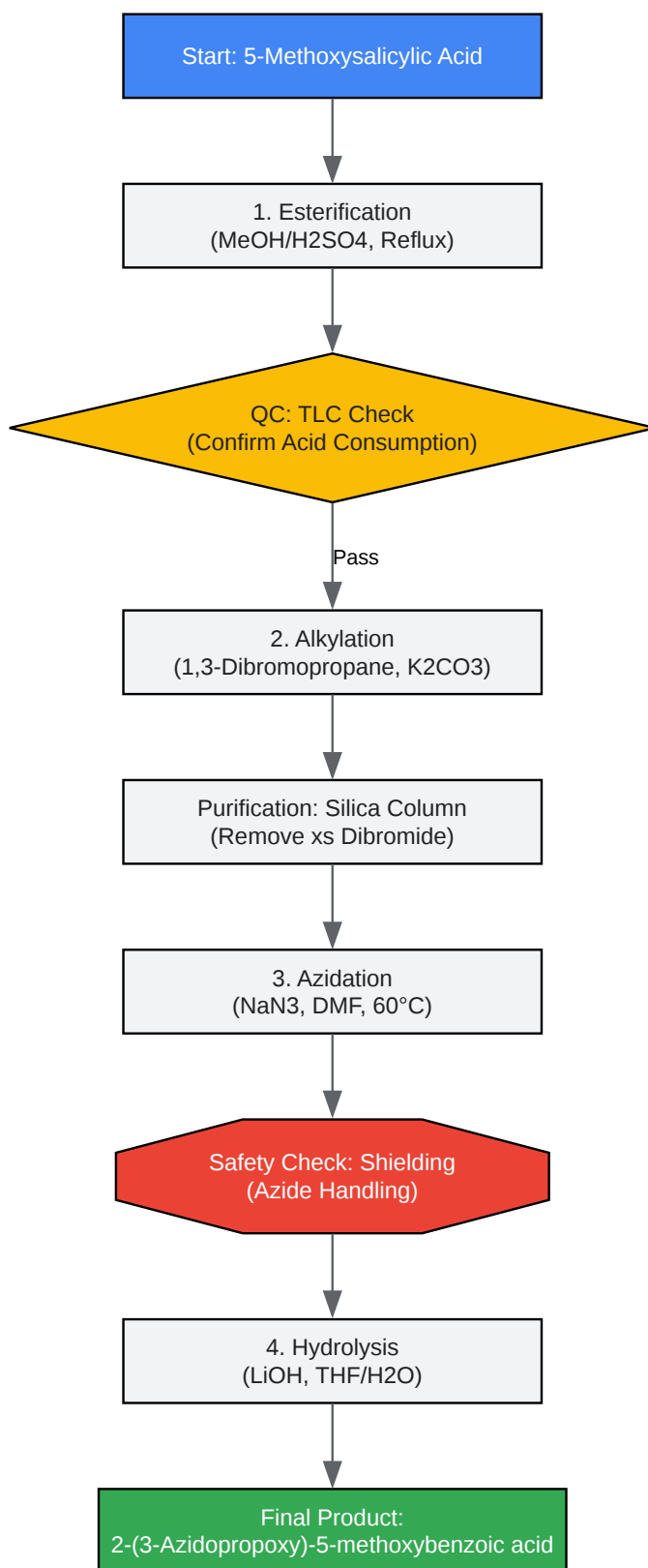
):

- 10.5–11.0 (br s, 1H, COOH)[\[1\]](#)

- 7.55 (d, 1H, Ar-H, C6)[\[1\]](#)

- 7.05 (dd, 1H, Ar-H, C4)[1]
- 6.95 (d, 1H, Ar-H, C3)[1]
- 4.15 (t, 2H,
)[1]
- 3.80 (s, 3H,
)[1]
- 3.55 (t, 2H,
)[1]
- 2.10 (m, 2H,
)[1]

Process Workflow Diagram



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Figure 2: Operational workflow for the synthesis, including critical quality control and safety checkpoints.

References

- Preparation of Alkoxybenzoic Acids
 - Source: Cohen, S. G., & Cohen, F. L. (1952).^[1] The preparation of some alkoxybenzoic acids.^{[4][5][6]} Journal of the American Chemical Society, 74(20), 5182-5183.^[1]
 - Relevance: Establishes the foundational protocol for Williamson ether synthesis on salicylic acid deriv
- Azide Displacement Methodologies
 - Source: Alvarez, S. G., & Alvarez, M. T. (1997).^[1] A practical procedure for the synthesis of alkyl azides at ambient temperature. Synthesis, 1997(04), 413-414.^[1]
 - Relevance: Provides the optimized conditions for displacing alkyl bromides with sodium azide in polar aprotic solvents.
- General Salicylic Acid Alkylation Protocols
 - Source: PubChem Compound Summary for 5-Methoxysalicylic acid.^[1]
 - Relevance: Physical properties and reactivity data for the starting material.^{[3][5][6][7][8]}
 - Link:^[Link]
- Click Chemistry Linker Synthesis
 - Source: Hein, C. D., Liu, X. M., & Wang, D. (2008).^[1] Click chemistry, a powerful tool for pharmaceutical sciences.^[1] Pharmaceutical Research, 25(10), 2216-2230.^[1]
 - Relevance: Validates the utility of the azidopropyl linker in drug development.
 - Link:^[Link]

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